

5-Amino-1-(2-hydroxyethyl)pyrazole basic properties

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Compound of Interest

Compound Name: 5-Amino-1-(2-hydroxyethyl)pyrazole

CAS No.: 73616-27-0

Cat. No.: B159084

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An In-depth Technical Guide to the Core Basic Properties of 5-Amino-1-(2-hydroxyethyl)pyrazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental chemical and physical properties of **5-Amino-1-(2-hydroxyethyl)pyrazole**. The information is curated to support research, development, and application of this versatile heterocyclic compound.

Chemical Identity and Physical Properties

5-Amino-1-(2-hydroxyethyl)pyrazole, with the CAS number 73616-27-0, is a pyrazole derivative characterized by an amino group at the 5-position and a 2-hydroxyethyl substituent on the pyrazole nitrogen.^{[1][2][3][4]} This compound is a solid at room temperature, typically appearing as a white to light yellow or orange crystalline powder.^[2]

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₅ H ₉ N ₃ O	[1][2][3]
Molecular Weight	127.14 g/mol	[1][4]
CAS Number	73616-27-0	[1][2][3]
Appearance	White to light yellow to light orange crystalline powder	[2]
Melting Point	107 - 109 °C	[2][4]
Boiling Point	140 °C at 0.04 mmHg	[2][5]
Purity	≥98% to ≥99% (by GC)	[2][3]

Synonyms:

- 2-(5-Amino-1H-pyrazol-1-yl)ethanol[1][3][4]
- 1H-Pyrazole-1-ethanol, 5-amino-[1]
- (5-Amino-pyrazol-1-yl)-ethanol
- 2-(5-Aminopyrazol-1-yl)ethanol[3]

Synthesis

While specific peer-reviewed experimental protocols for the direct synthesis of **5-Amino-1-(2-hydroxyethyl)pyrazole** are not readily available in the searched literature, a multi-step synthesis can be inferred from patent literature. The general approach involves the formation of a substituted pyrazole precursor followed by decarboxylation.

Experimental Protocol: Synthesis via Decarboxylation of a Carboxy Intermediate

This protocol is based on a method described in a patent for the preparation of related pyrazole derivatives.

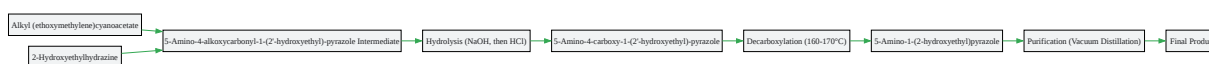
Step 1: Formation of 5-amino-4-carboxy-1-(2'-hydroxyethyl)-pyrazole

- React an alkyl (ethoxymethylene)cyanoacetate with 2-hydroxyethylhydrazine in an alkanol solution.
- The resulting solid product is isolated.
- Hydrolyze the solid by heating with a 2N aqueous sodium hydroxide solution.
- Acidify the solution with 6N hydrochloric acid to precipitate 5-amino-4-carboxy-1-(2'-hydroxyethyl)-pyrazole.
- Filter the mixture to remove any undissolved material.

Step 2: Decarboxylation to **5-Amino-1-(2-hydroxyethyl)pyrazole**

- Heat the isolated 5-amino-4-carboxy-1-(2'-hydroxyethyl)-pyrazole intermediate at 160-170 °C to induce decarboxylation.
- The resulting **5-Amino-1-(2-hydroxyethyl)pyrazole** is then purified by distillation under high vacuum.

Logical Relationship of the Synthesis Pathway



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Caption: Synthesis workflow for **5-Amino-1-(2-hydroxyethyl)pyrazole**.

Spectral Data

Detailed experimental spectral data (¹H NMR, ¹³C NMR, Mass Spectrometry) for **5-Amino-1-(2-hydroxyethyl)pyrazole** are not available in the searched scientific literature. However, spectral

data for closely related aminopyrazole derivatives have been reported and can be used for comparative purposes. For instance, ^1H and ^{13}C NMR data are available for various 5-amino-1H-pyrazole-5-carbonitriles.[6][7]

Acidity and Basicity (pKa)

No experimental pKa value for **5-Amino-1-(2-hydroxyethyl)pyrazole** has been found in the reviewed literature. The molecule possesses both a basic amino group and a weakly acidic pyrazole N-H proton (in its tautomeric form), as well as a hydroxyl group. The basicity of the amino group is a key parameter influencing the compound's solubility and interaction with biological targets. The pKa of aminopyrazoles can be determined using methods like ^1H NMR spectroscopy by monitoring chemical shift changes with pH.

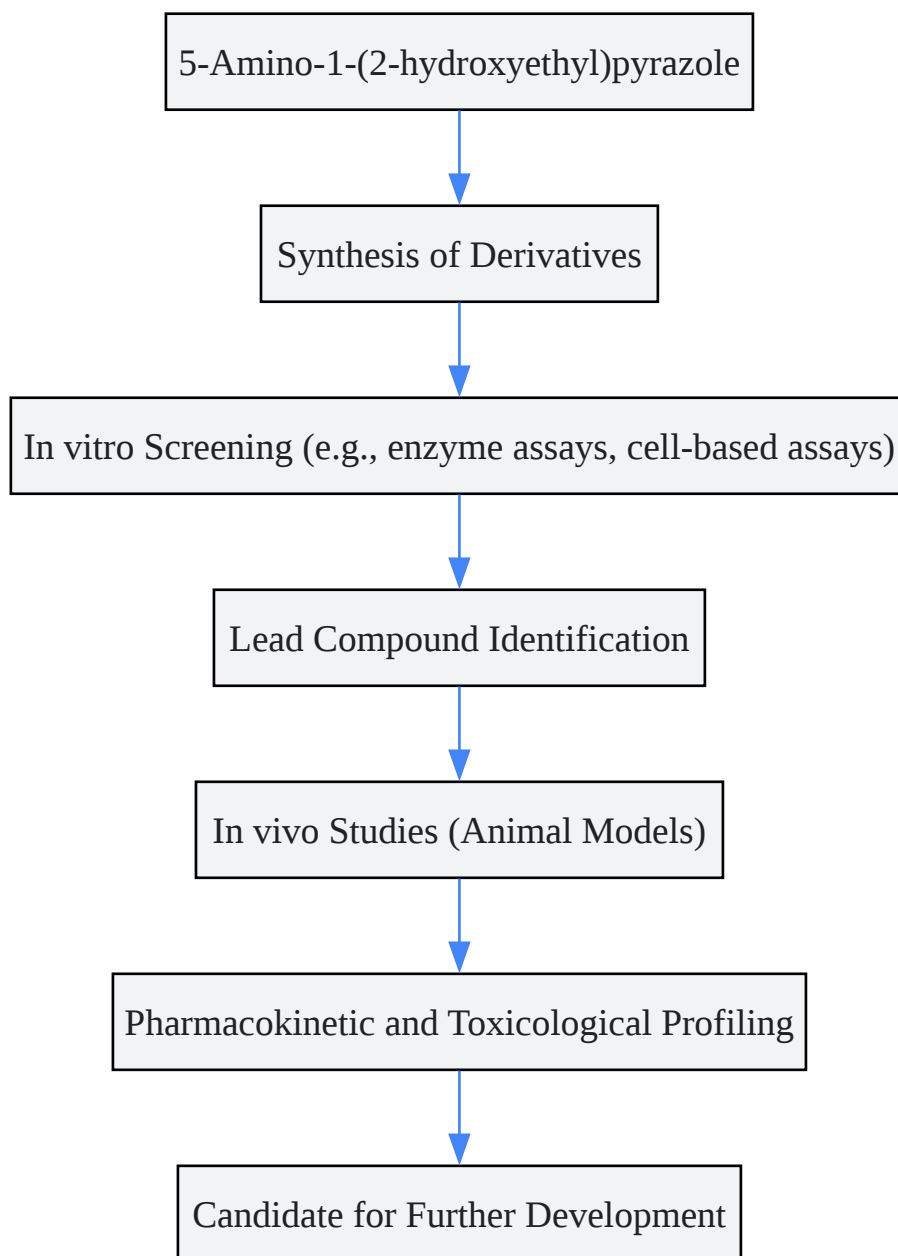
Solubility

The solubility of **5-Amino-1-(2-hydroxyethyl)pyrazole** is described as being compatible with various solvents, which is advantageous for its use in formulations.[2] While specific quantitative solubility data is not available, general solubility trends for pyrazole derivatives suggest that they are often more soluble in organic solvents like ethanol, methanol, and acetone compared to water.[6] The presence of the polar hydroxyl and amino groups in **5-Amino-1-(2-hydroxyethyl)pyrazole** would be expected to enhance its aqueous solubility compared to unsubstituted pyrazole. The solubility of pyrazole derivatives can be influenced by factors such as pH and the formation of salts.

Biological Activity and Applications

5-Amino-1-(2-hydroxyethyl)pyrazole is primarily utilized as a versatile intermediate in the synthesis of more complex bioactive molecules, particularly in the pharmaceutical and agrochemical industries.[2] Derivatives of 5-aminopyrazoles are known to exhibit a wide range of biological activities, including but not limited to, anticancer, anti-inflammatory, and antimicrobial properties.[8] The core compound itself is a valuable building block for creating novel therapeutic agents.[2] For example, it serves as a precursor in the development of anti-inflammatory and analgesic drugs.[2]

Experimental Workflow for Evaluating Biological Activity



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Caption: General workflow for drug discovery using the target compound.

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